

Molecular structure of C.I. Acid Orange 95

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Compound of Interest

Compound Name: Acid Orange 95

Cat. No.: B1172612

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An In-depth Technical Guide on the Molecular Structure of C.I. Acid Orange 95

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, chemical properties, synthesis, and analysis of C.I. Acid Orange 95. The information is intended for researchers, scientists, and professionals in drug development and related fields who may utilize this compound in their studies.

Chemical Identity and Properties

C.I. Acid Orange 95 is a double azo dye, characterized by the presence of two azo groups ($-N=N-$) which act as chromophores, responsible for its orange color.^{[1][2]} Its chemical structure includes sulfonic acid groups, which impart water solubility and allow it to function as an acid dye, primarily for protein fibers like wool and silk, as well as polyamides.^{[1][2][3]}

Quantitative Data Summary

The key chemical and physical properties of C.I. Acid Orange 95 are summarized in the table below for easy reference.

Property	Value	Reference(s)
C.I. Name	Acid Orange 95, 24780	[1][4][5]
CAS Number	12217-33-3	[1][2][5][6]
Molecular Formula	C ₃₄ H ₂₈ N ₄ Na ₂ O ₈ S ₂	[1][2][4][6]
Molecular Weight	730.72 g/mol	[1][2][4][6]
Chemical Class	Double Azo Dye	[1][2][6]
IUPAC Name (Derived)	disodium;4-hydroxy-3-[[4-[4- [(E)-[4-hydroxy-3- (sulfonatomethyl)phenyl]diaz nyl]cyclohexyl]phenyl]diazenyl] -5- (sulfonatomethyl)naphthalene- 1-sulfonate	[2]
Appearance	Cherry red powder	[1][4][5]
Solubility	Soluble in water	[1][4][5]

Molecular Structure

The molecular structure of C.I. Acid Orange 95 is complex, featuring a central 1,1-bis(4-aminophenyl)cyclohexane moiety that is diazotized and coupled with two different aromatic compounds: 7-Hydroxynaphthalene-1,3-disulfonic acid and phenol.[1][5][6]

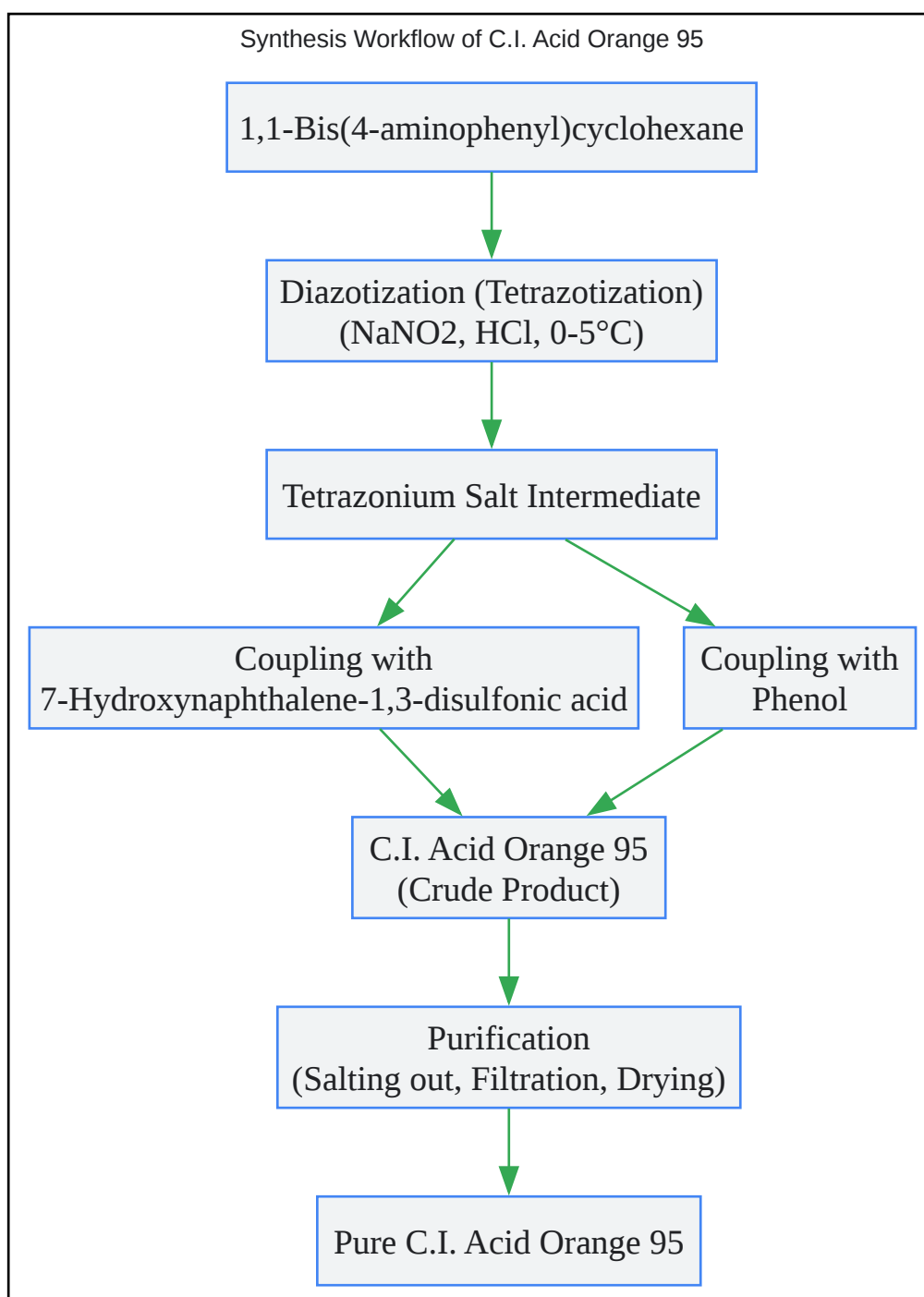
Caption: Molecular structure of C.I. Acid Orange 95.

Synthesis and Experimental Protocols

The synthesis of C.I. Acid Orange 95 is a multi-step process involving diazotization and coupling reactions.[1][5][6] Below is a representative experimental protocol based on established chemical principles for the synthesis of azo dyes.

Synthesis Workflow

The overall workflow for the synthesis of C.I. Acid Orange 95 can be visualized as follows:



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Caption: Synthesis workflow for C.I. Acid Orange 95.

Step-by-Step Experimental Protocol

Step 1: Tetrazotization of 1,1-Bis(4-aminophenyl)cyclohexane

- A solution of 1,1-Bis(4-aminophenyl)cyclohexane is prepared in dilute hydrochloric acid.
- The solution is cooled to 0-5°C in an ice bath with constant stirring.
- A pre-cooled aqueous solution of sodium nitrite is added dropwise to the amine solution, maintaining the temperature below 5°C. The addition is continued until a slight excess of nitrous acid is detected (using starch-iodide paper).^[7]
- The resulting mixture, containing the tetrazonium salt, is stirred for an additional 30 minutes at 0-5°C and used immediately in the subsequent coupling reactions.^[7]

Step 2: Coupling Reactions

- First Coupling: A solution of 7-Hydroxynaphthalene-1,3-disulfonic acid is prepared in an alkaline medium (e.g., sodium carbonate solution) and cooled to 0-5°C.
- Half of the tetrazonium salt solution from Step 1 is slowly added to the cooled 7-Hydroxynaphthalene-1,3-disulfonic acid solution with vigorous stirring. The pH is maintained in the alkaline range to facilitate the coupling reaction.
- Second Coupling: A solution of phenol is prepared in an alkaline medium (e.g., sodium hydroxide solution) and cooled to 0-5°C.
- The remaining half of the tetrazonium salt solution is added to the cooled phenol solution, again maintaining alkaline conditions and a low temperature.

Step 3: Isolation and Purification

- The solutions from the two coupling reactions are combined.
- The dye is precipitated from the reaction mixture by the addition of sodium chloride ("salting out").
- The precipitated dye is collected by filtration.
- The filter cake is washed with a saturated sodium chloride solution to remove impurities.

- The purified dye is dried in an oven at a suitable temperature (e.g., 80-100°C) to yield the final product as a powder.

Analytical Methods

The characterization and quantification of C.I. Acid Orange 95 can be performed using various analytical techniques, primarily spectroscopic methods.

UV-Visible Spectroscopy

UV-Vis spectroscopy is used to determine the absorption characteristics of the dye.^[2] A solution of the dye is prepared in a suitable solvent (e.g., water), and its absorbance is measured across the UV-visible range. The wavelength of maximum absorbance (λ_{max}) is a key characteristic. For quantitative analysis, a calibration curve can be constructed by measuring the absorbance of a series of standard solutions of known concentrations, following Beer-Lambert law.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is employed to identify the functional groups present in the molecule. A sample of the solid dye is typically mixed with potassium bromide (KBr) to form a pellet, which is then analyzed. The resulting spectrum will show characteristic absorption bands corresponding to:

- O-H stretching from the hydroxyl groups.
- N=N stretching of the azo groups.
- S=O stretching from the sulfonate groups.
- C-H stretching and bending from the aromatic and aliphatic parts of the molecule.
- C=C stretching from the aromatic rings.

This technique is crucial for confirming the chemical structure of the synthesized compound.

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